

# issues with LysoFP-NH2 spectral overlap

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## Compound of Interest

Compound Name: LysoFP-NH2

Cat. No.: B1675796

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## Technical Support Center: LysoFP-NH2

Welcome to the technical support center for **LysoFP-NH2**. This guide is designed for researchers, scientists, and drug development professionals to help troubleshoot and resolve common issues related to spectral overlap during fluorescence microscopy and flow cytometry experiments.

## Frequently Asked Questions (FAQs)

Q1: What are the spectral properties of **LysoFP-NH2**?

**LysoFP-NH2** is a fluorescent probe that localizes to lysosomes. Its spectral profile is characterized by an excitation maximum at approximately 440 nm and an emission maximum at 528 nm.<sup>[1][2]</sup> This places it within the blue-green region of the visible spectrum.

Q2: What is spectral overlap or bleed-through?

Spectral overlap, also known as bleed-through or crosstalk, occurs when the fluorescence emission from one fluorophore is detected in the channel designated for a second fluorophore.<sup>[3][4][5]</sup> This is a common issue in multicolor fluorescence experiments because fluorophores typically emit light over a broad range of wavelengths, not just at their peak emission wavelength.

Q3: Which common fluorophores are likely to cause spectral overlap with **LysoFP-NH2**?

Given its emission peak at 528 nm, **LysoFP-NH2** is susceptible to overlap from blue dyes and can bleed into green and yellow channels. Key examples include:

- Overlap from Blue Channel Fluorophores:
  - DAPI/Hoechst Stains: Nuclear stains like DAPI (Em: ~461 nm) and Hoechst 33342 (Em: ~461-490 nm) have broad emission tails that can extend into the detection channel for **LysoFP-NH2**.
- Overlap with Green Channel Fluorophores:
  - GFP/Alexa Fluor 488: Green fluorescent protein (GFP) (Em: ~509 nm) and Alexa Fluor 488 (Em: ~519 nm) have emission spectra that significantly overlap with **LysoFP-NH2**. Using these dyes simultaneously with **LysoFP-NH2** is challenging and requires advanced techniques like spectral unmixing.
  - LysoTracker Green DND-26: This is another common lysosomal stain with an emission maximum around 511 nm, making it spectrally very similar to **LysoFP-NH2** and unsuitable for simultaneous use.
- Bleed-through into Red/Orange Channels:
  - The emission spectrum of **LysoFP-NH2**, while peaking at 528 nm, has a tail that can extend into the detection channels for red fluorophores like mCherry (Em: ~610 nm) if the emission filter for the red channel is too wide.

## Quantitative Data Summary

The following tables summarize the spectral properties of **LysoFP-NH2** and other common fluorophores to help in planning multicolor experiments.

Table 1: **LysoFP-NH2** Spectral Properties

| Fluorophore | Excitation Max (nm) | Emission Max (nm) |
|-------------|---------------------|-------------------|
| LysoFP-NH2  | 440                 | 528               |

Table 2: Common Fluorophores with Potential for Spectral Overlap

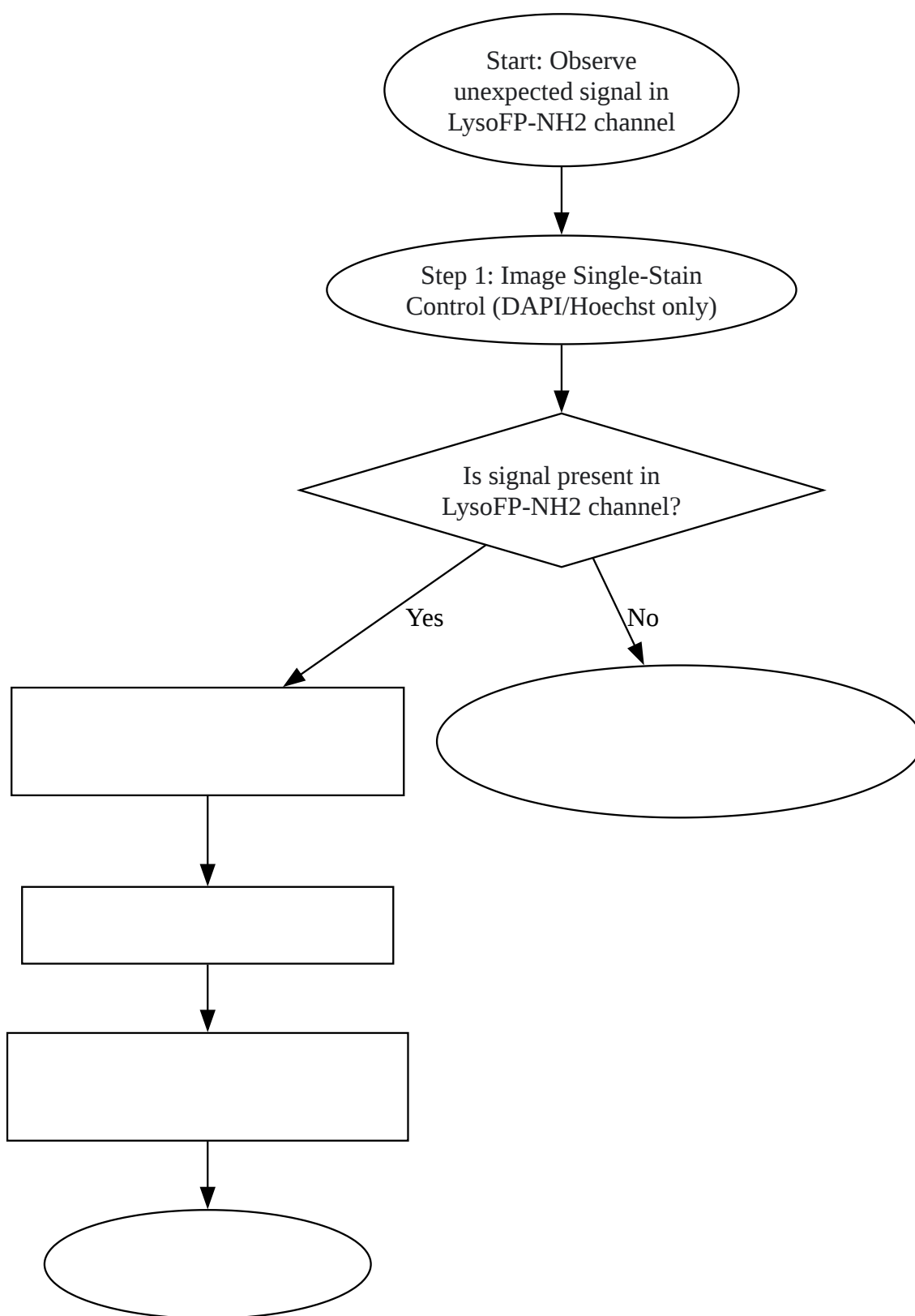
| Fluorophore       | Excitation Max (nm) | Emission Max (nm) | Common Application | Potential Overlap Issue with LysoFP-NH2 (Em: 528 nm)                  |
|-------------------|---------------------|-------------------|--------------------|---|
| Hoechst 33342     | 351                 | 461               | Nucleus            | Emission tail can bleed into the LysoFP-NH2 channel.                  |
| DAPI              | 358                 | 461               | Nucleus            | Emission tail can bleed into the LysoFP-NH2 channel.                  |
| GFP (eGFP)        | 488                 | 509               | Protein Tag        | Significant direct emission overlap. Very difficult to separate.      |
| Alexa Fluor 488   | 493                 | 519               | Secondary Antibody | Significant direct emission overlap. Very difficult to separate.      |
| LysoTracker Green | 504                 | 511               | Lysosomes          | Significant direct emission overlap. Not recommended for co-staining. |
| mCherry           | 587                 | 610               | Protein Tag        | LysoFP-NH2 emission tail can bleed into the mCherry channel.          |

## Troubleshooting Guides

Issue 1: Signal from my nuclear stain (DAPI/Hoechst) is appearing in the **LysoFP-NH2** channel.

This is a classic case of spectral bleed-through from a blue to a green channel.

### Troubleshooting Workflow: Blue-to-Green Bleed-through`dot



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Caption: Decision-making process for selecting compatible fluorophores with **LysoFP-NH2**.

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